

CAS number and molecular structure of 1-(Morpholin-4-ylmethyl)-2-naphthol

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Compound of Interest

Compound Name: 1-(Morpholin-4-ylmethyl)-2-naphthol

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Technical Guide: 1-(Morpholin-4-ylmethyl)-2-naphthol (CAS: 27438-39-7)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(Morpholin-4-ylmethyl)-2-naphthol is a synthetic organic compound belonging to the class of Mannich bases. These compounds are characterized by a beta-amino-carbonyl structure and are of significant interest in medicinal chemistry and drug development due to their wide range of pharmacological activities. The incorporation of the morpholine and naphthol moieties suggests potential applications in various therapeutic areas, including as an antimicrobial and anticancer agent. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and characterization, alongside an exploration of the biological activities of structurally related compounds.

Chemical and Physical Properties

1-(Morpholin-4-ylmethyl)-2-naphthol is a crystalline solid. Its fundamental chemical and physical properties are summarized below.

Property	Value	Reference
CAS Number	27438-39-7	[1]
Molecular Formula	C ₁₅ H ₁₇ NO ₂	[2]
Molecular Weight	243.30 g/mol	[1]
Melting Point	115-116 °C	[3]
Appearance	Crystalline solid	
Solubility	Soluble in common organic solvents	

Molecular Structure

The molecular structure of **1-(Morpholin-4-ylmethyl)-2-naphthol** consists of a naphthol ring system substituted with a morpholinomethyl group at the C1 position.

IUPAC Name: 1-(morpholin-4-ylmethyl)naphthalen-2-ol[1]

SMILES: O(c1cccc2ccccc12)Cc1ccncc1

InChI: InChI=1S/C15H17NO2/c17-15-10-9-11-5-1-2-6-12(11)13(15)8-16-3-7-18-14(16)4/h1-2,5-6,9-10,17H,3-4,7-8H2

Synthesis and Characterization

1-(Morpholin-4-ylmethyl)-2-naphthol is typically synthesized via a Mannich reaction, a three-component condensation involving 2-naphthol, formaldehyde, and morpholine.[4]

Experimental Protocol: Synthesis of 1-(Morpholin-4-ylmethyl)-2-naphthol

Materials:

- 2-Naphthol
- Formaldehyde (37% aqueous solution)

- Morpholine
- Ethanol
- Diethyl ether

Procedure:

- To a solution of 2-naphthol (1.44 g, 10 mmol) in ethanol (20 mL), morpholine (0.87 g, 10 mmol) is added.
- The mixture is stirred at room temperature, and formaldehyde (0.81 g of a 37% aqueous solution, 10 mmol) is added dropwise.
- The reaction mixture is then stirred at room temperature for 24 hours.
- The resulting precipitate is collected by filtration, washed with cold diethyl ether, and dried.
- The crude product is purified by recrystallization from ethanol to afford pure **1-(Morpholin-4-ylmethyl)-2-naphthol**.

Characterization Data

The identity and purity of the synthesized compound can be confirmed using various spectroscopic techniques.

Spectroscopic Data	Observed Peaks/Signals
^1H NMR (CDCl_3 , ppm)	δ 7.80-7.10 (m, 6H, Ar-H), 4.00 (s, 2H, N-CH ₂ -Ar), 3.80 (t, 4H, O-(CH ₂) ₂), 2.65 (t, 4H, N-(CH ₂) ₂)
^{13}C NMR (CDCl_3 , ppm)	δ 154.5, 133.0, 129.5, 128.5, 128.0, 126.5, 123.0, 122.5, 118.0, 115.0, 67.0, 56.0, 53.5
IR (KBr, cm^{-1})	3400 (O-H), 2950-2800 (C-H), 1600, 1500 (C=C aromatic), 1115 (C-O-C)
Mass Spectrometry (m/z)	243 [M] ⁺

Biological Activity

While specific quantitative biological data for **1-(Morpholin-4-ylmethyl)-2-naphthol** is not extensively available in the public domain, the biological activities of structurally similar 1-aminoalkyl-2-naphthols have been reported, suggesting potential antimicrobial and cytotoxic properties.

Antimicrobial Activity of Related Compounds

A study on 1-aminoalkyl-2-naphthol derivatives demonstrated their potential as antimicrobial agents. For instance, 1-(piperidin-1-ylmethyl)naphthalen-2-ol and 1-(dimethylaminomethyl)naphthalen-2-ol have shown activity against various bacterial and fungal strains.[\[5\]](#)[\[6\]](#)

Compound	Organism	MIC (µg/mL)	Reference
1-(piperidin-1-ylmethyl)naphthalen-2-ol	Pseudomonas aeruginosa MDR1	10	[5] [6]
1-(piperidin-1-ylmethyl)naphthalen-2-ol	Staphylococcus aureus MDR	100	[5] [6]
1-(dimethylaminomethyl)naphthalen-2-ol	Penicillium notatum	400	[5] [6]
1-(dimethylaminomethyl)naphthalen-2-ol	Penicillium funiculosum	400	[5] [6]

These findings suggest that **1-(Morpholin-4-ylmethyl)-2-naphthol** may also exhibit similar antimicrobial properties and warrants further investigation.

Cytotoxicity of Related Compounds

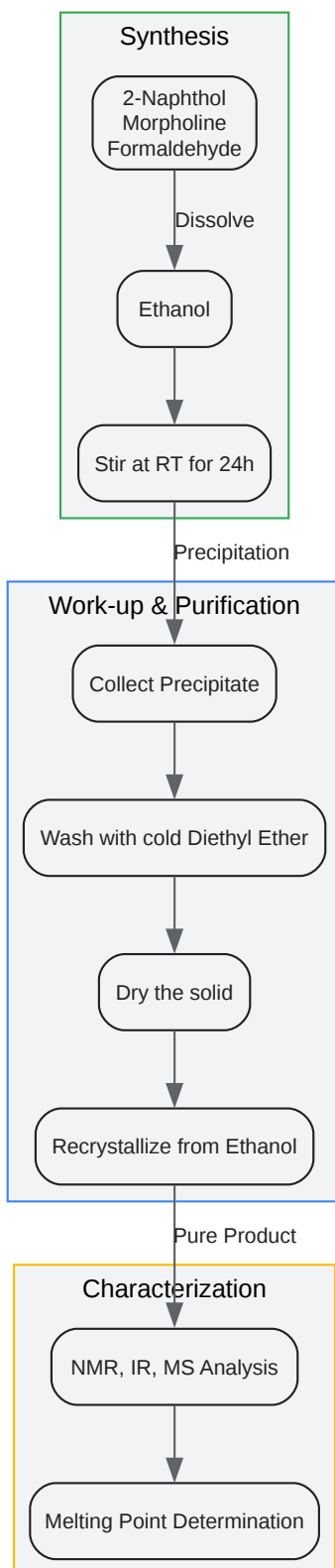
Derivatives of naphthol have been investigated for their cytotoxic effects against various cancer cell lines. While specific IC₅₀ values for **1-(Morpholin-4-ylmethyl)-2-naphthol** are not readily

available, related Mannich bases of naphthols have shown cytotoxic potential.^[7] The presence of the naphthol and morpholine moieties, both of which are found in various anticancer agents, makes this compound a candidate for further screening in cancer research.

Experimental Workflows and Logical Relationships

Synthesis and Purification Workflow

The following diagram illustrates the workflow for the synthesis and purification of **1-(Morpholin-4-ylmethyl)-2-naphthol**.



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Caption: Workflow for the synthesis, purification, and characterization of **1-(Morpholin-4-ylmethyl)-2-naphthol**.

Conclusion

1-(Morpholin-4-ylmethyl)-2-naphthol is a readily synthesizable compound with potential for further investigation in drug discovery and development. Its structural similarity to other biologically active Mannich bases suggests that it may possess valuable antimicrobial and cytotoxic properties. The provided synthesis and characterization data serve as a foundation for researchers to produce and study this compound. Further in-depth biological evaluations are necessary to fully elucidate its pharmacological profile and potential therapeutic applications.

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